

Technical Guide: Physicochemical Properties of 4-(3-Hydroxypropyl)morpholine

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Compound of Interest

Compound Name: 4-(3-Hydroxypropyl)morpholine

Cat. No.: B1295618

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a concise summary of the core physicochemical properties of **4-(3-Hydroxypropyl)morpholine**, a chemical compound relevant in various research and development applications. The data presented herein is compiled from verified chemical databases and is intended to serve as a quick reference for laboratory and development professionals.

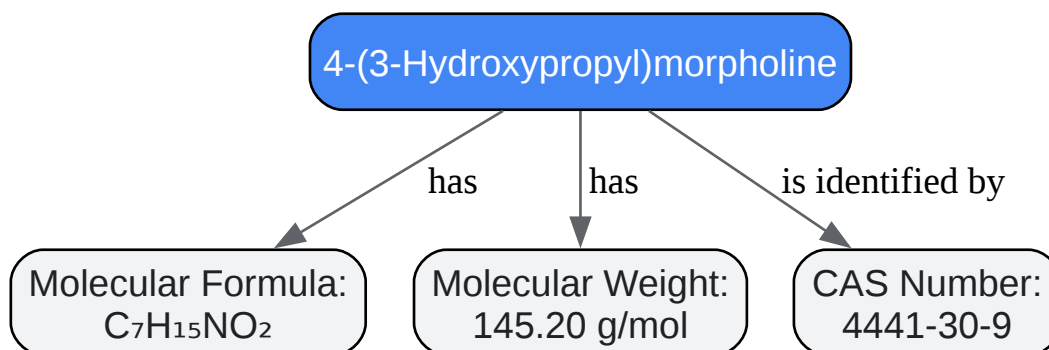
Core Chemical Data

The fundamental molecular properties of **4-(3-Hydroxypropyl)morpholine** are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₅ NO ₂	[1]
Molecular Weight	145.20 g/mol	[1] [2]
CAS Number	4441-30-9	[1]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers and properties.



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Caption: Relationship between **4-(3-Hydroxypropyl)morpholine** and its core properties.

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as mass spectrometry or elemental analysis, are standardized procedures and are not detailed in this document. Researchers should refer to standard analytical chemistry texts for these methodologies.

Concluding Remarks

The molecular formula and weight are foundational data points for the use of **4-(3-Hydroxypropyl)morpholine** in any research or drug development context. Accurate application of these values is essential for experimental reproducibility and success.

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References

- 1. scbt.com [scbt.com]

- 2. 4-(3-羟丙基)吗啉 95% | Sigma-Aldrich [sigmaaldrich.com]
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